Application Notes and Protocols for Mass Spectrometry Fragmentation of Aurone Compounds

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Compound of Interest

Compound Name:	*4,6,4'-Trihydroxy-3'-methoxyaurone*
Cat. No.:	*B10830725*

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These application notes provide a comprehensive overview of the mass spectrometric behavior of aurone compounds, a class of flavonoids known for their diverse biological activities. Understanding the fragmentation patterns of aurones is crucial for their rapid identification and structural elucidation in complex matrices, which is essential in natural product discovery, metabolomics, and drug development.

Introduction to Aurone Fragmentation

Aurones are characterized by a (Z)-2-benzylidene-1-benzofuran-3(2H)-one core structure. Unlike many other flavonoids that possess a six-membered C-ring, aurones feature a five-membered C-ring, which dictates their unique fragmentation pathways under mass spectrometric analysis. Electrospray ionization (ESI) coupled with tandem mass spectrometry (MS/MS) is a powerful technique for the structural characterization of these compounds.

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The fragmentation of aurones is primarily initiated by cleavage of the heterocyclic C-ring and the exocyclic double bond. The substitution patterns on both the benzofuran (A-ring) and the benzylidene (B-ring) moieties significantly influence the fragmentation pathways, yielding characteristic product ions that can be used for structural confirmation.

Key Fragmentation Pathways of the Aurone Core

Under collision-induced dissociation (CID) in ESI-MS/MS, the protonated or deprotonated aurone molecule undergoes a series of characteristic fragmentation reactions. The most common pathways involve cleavages of the C-ring, leading to the formation of ions containing either the A-ring or the B-ring.

A primary fragmentation pathway for the aurone core involves the cleavage of the C1-O and C2-C3 bonds of the furanone ring. This results in the formation of a resonance-stabilized ion containing the A-ring and a neutral loss corresponding to the B-ring moiety. Another significant fragmentation involves the cleavage of the exocyclic C2=Cα double bond, which can lead to ions representing either the benzofuranone portion or the benzylidene portion of the molecule.

Substituents such as hydroxyl (-OH) and methoxy (-OCH3) groups on the A and B rings play a critical role in directing the fragmentation. For instance, the presence of a hydroxyl group can facilitate the loss of a water molecule (H_2O), while a methoxy group can lead to the neutral loss of a methyl radical ($•CH_3$) or formaldehyde (CH_2O).

Experimental Protocols

Sample Preparation for LC-MS/MS Analysis

This protocol is suitable for the extraction of aurones from plant material or for the preparation of synthetic aurone standards for mass spectrometric analysis.

Materials:

- Lyophilized and ground plant material or pure aurone compound
- Methanol (LC-MS grade)
- Water (LC-MS grade)

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- Formic acid (LC-MS grade)
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 µm, PTFE)
- LC-MS vials

Procedure:

- Weigh 10 mg of the powdered plant material or 1 mg of the pure aurone compound into a microcentrifuge tube.
- Add 1 mL of 80% methanol in water containing 0.1% formic acid.
- Vortex the mixture vigorously for 1 minute.
- Sonicate the sample for 15 minutes in a water bath.
- Centrifuge the sample at 13,000 rpm for 10 minutes.
- Carefully collect the supernatant and filter it through a 0.22 µm syringe filter into an LC-MS vial.
- The sample is now ready for injection into the LC-MS/MS system.

LC-MS/MS Analysis of Aurones

This protocol outlines the general conditions for the separation and detection of aurone compounds using a liquid chromatography-tandem mass spectrometry system.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system

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- Mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., Triple Quadrupole, Q-TOF, or Orbitrap)

LC Parameters:

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient:
  - 0-2 min: 5% B
  - 2-15 min: 5% to 95% B
  - 15-18 min: 95% B
  - 18-18.1 min: 95% to 5% B
  - 18.1-20 min: 5% B
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

MS Parameters:

- Ionization Mode: ESI positive and negative
- Capillary Voltage: 3.5 kV (positive), -3.0 kV (negative)
- Source Temperature: 120 °C
- Desolvation Gas Temperature: 350 °C

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- Desolvation Gas Flow: 800 L/hr
- Collision Gas: Argon
- Collision Energy: Ramped from 10 to 40 eV to obtain optimal fragmentation.
- Data Acquisition: Full scan mode (m/z 100-1000) and product ion scan mode for targeted compounds.

Data Presentation

The following table summarizes the quantitative mass spectrometry data for representative aurone compounds, including the mass-to-charge ratio (m/z) of the precursor ion and the major fragment ions observed in ESI-MS/MS.

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Compound	Structure	Precursor Ion $[M+H]^+$ (m/z)	Major Fragment Ions (m/z)	Fragmentation Pathway
Aurone	$C_{15}H_{10}O_2$	223.07	195, 167, 139, 115	Loss of CO, subsequent fragmentations of the A and B rings.
Aureusidin (6,3',4',5'-Tetrahydroxyaurone)	$C_{15}H_{10}O_6$	287.05	259, 153, 135	Loss of CO, cleavage of the B-ring.
Sulfuretin (6,3',4'-Trihydroxyaurone)	$C_{15}H_{10}O_5$	271.05	243, 137, 135	Loss of CO, cleavage of the B-ring.
Hispidol (6,4'-Dihydroxyaurone)	$C_{15}H_{10}O_4$	255.06	227, 135, 121	Loss of CO, cleavage of the B-ring.
4'-Methoxyaurone	$C_{16}H_{12}O_3$	253.08	225, 197, 135	Loss of CO, loss of CH_3 radical.

Visualization of Fragmentation Pathways

To illustrate the logical flow of a typical mass spectrometry experiment for aurone analysis and the general fragmentation pathways, the following diagrams are provided in Graphviz DOT language.

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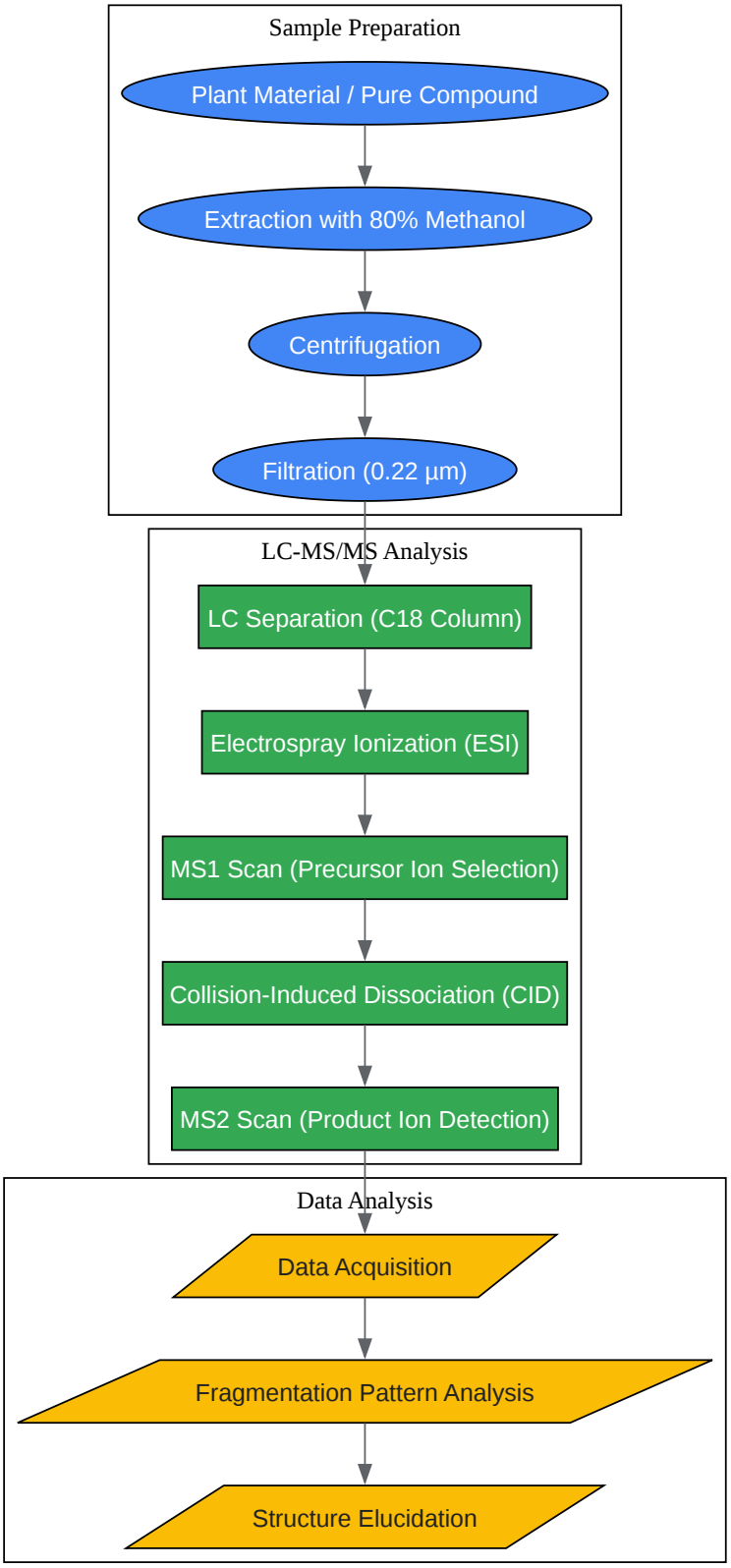

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Caption: Experimental workflow for aurone analysis by LC-MS/MS.

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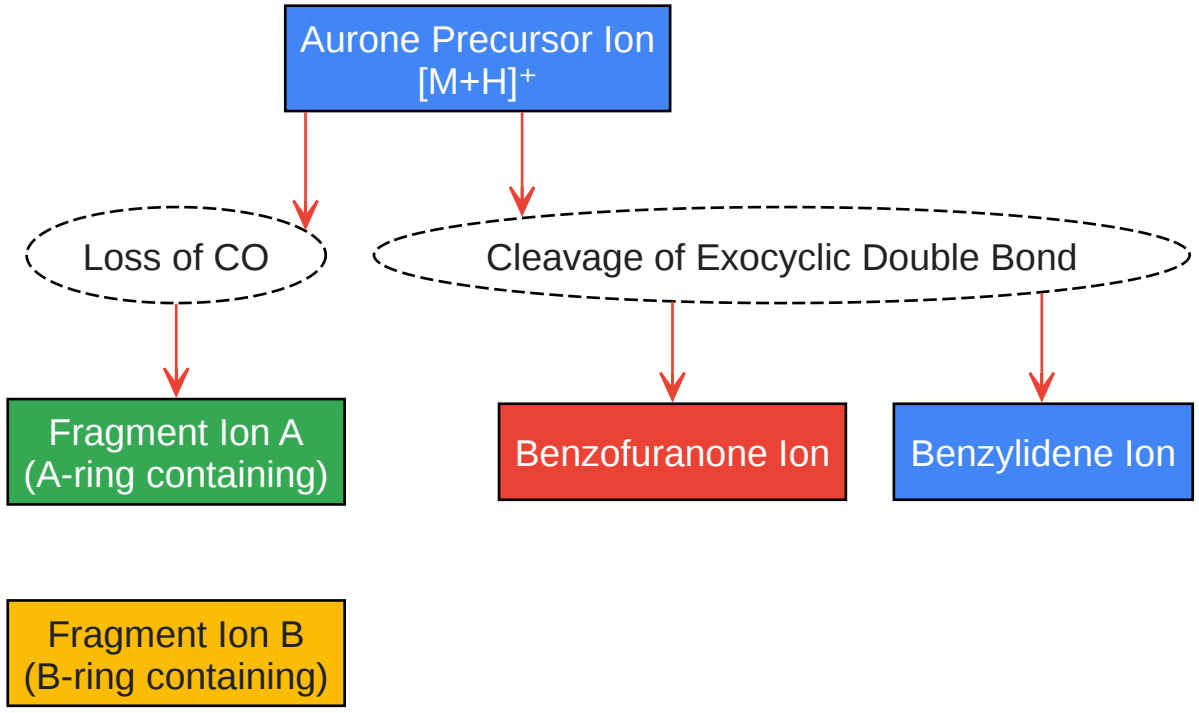

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Caption: General fragmentation pathways of the aurone core.

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